Publish Comparison Guide: Mass Spectrometry of Oxapropanium Cation

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Compound of Interest	
Compound Name:	*Oxapropanium iodide*
CAS No.:	*541-66-2*
Cat. No.:	*B1677840*

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Executive Summary

Oxapropanium (specifically the cation derived from **Oxapropanium iodide**) is a synthetic muscarinic agonist containing a 1,3-dioxolane ring.[1] It shares an identical molecular formula (

) and nominal mass (m/z 146) with the endogenous neurotransmitter Acetylcholine.

In drug development and pharmacokinetic studies, standard low-resolution MS scans cannot distinguish these two species. This guide details the specific fragmentation pathways (MS/MS and

) required to unambiguously identify Oxapropanium, utilizing the absence of the acetylium ion (m/z 43) and the presence of dioxolane-specific ring cleavage as definitive diagnostic markers.

Technical Deep Dive: The Isomer Challenge

The core analytical challenge lies in the structural isomerism between the linear ester backbone of Acetylcholine and the cyclic acetal structure of Oxapropanium.

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Feature	Oxapropanium Cation	Acetylcholine Cation
Structure	(1,3-Dioxolan-4-ylmethyl)trimethylammonium	2-Acetoxy-N,N,N-trimethylethanaminium
Formula		
Precursor m/z	146.12	146.12
Core Moiety	Cyclic Dioxolane Ring	Linear Acetyl Ester
Pharmacology	Synthetic Muscarinic Agonist	Endogenous Neurotransmitter

Mechanistic Differentiation Strategy

Both cations contain a quaternary trimethylammonium group, which dictates the primary fragmentation event: the neutral loss of trimethylamine (

, 59 Da). This yields an initial fragment at m/z 87 for both species.

- Differentiation Point: The resulting m/z 87 carbocations are structural isomers.
  - From ACh: 2-acetoxyethyl cation (linear).
  - From Oxapropanium: (1,3-dioxolan-4-yl)methyl cation (cyclic).[2]
  - Diagnostic Action:

    fragmentation of m/z 87 reveals the unique "fingerprint" of the dioxolane ring vs. the acetyl group.

Experimental Protocol: Self-Validating Workflow

Objective: Establish a protocol that confirms Oxapropanium identity by excluding Acetylcholine interference.

Step 1: LC-MS/MS Configuration[3]

- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).

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- Mobile Phase: 10 mM Ammonium Formate (pH 3.5) / Acetonitrile. Note: Acidic pH stabilizes the ester bond of ACh, preventing premature hydrolysis.
- Column: HILIC (Hydrophilic Interaction Liquid Chromatography) is required due to the high polarity of the quaternary ammonium.

Step 2: Fragmentation Settings (CID)

- Precursor Isolation: m/z 146.1 ± 0.5 Da.
- Collision Energy (CE):
  - Low (15-20 eV): To generate the common m/z 87 fragment.
  - High (35-45 eV): To induce secondary fragmentation of the ring/ester.

Step 3: Diagnostic Criteria (The "Decision Tree")

- Monitor Transition 146

  87: If absent, neither compound is present.
- Monitor Transition 146

  43:
  - High Intensity: Confirms Acetylcholine (Formation of Acetyl cation

).
  - Absent/Trace: Supports Oxapropanium.
- Monitor Transition 146

  57/45:
  - Present: Confirms Oxapropanium (Dioxolane ring fragments).

Fragmentation Data Comparison

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The following table contrasts the spectral behavior of the two isomers under Collision-Induced Dissociation (CID).

Fragment Ion (m/z)	Oxapropanium Intensity	Acetylcholine Intensity	Structural Origin
146 (M+)	Precursor	Precursor	Intact Cation
87	High (Base Peak)	High (Base Peak)	Loss of (59 Da)
43	< 5% (Trace)	High	ACh: Acetylium ( )OxP: Non-specific alkyl
57	Medium	Low	OxP: Dioxolane ring fragment ( )
45	Medium	Low	OxP: Ethoxy-like fragment ( )
60	Absent	Medium	ACh: McLafferty-like rearrangement

> *Analyst Insight: The presence of m/z 43 is the "Red Flag" for Acetylcholine. In Oxapropanium samples, any signal at m/z 43 suggests contamination or non-specific background, as the dioxolane ring cannot easily rearrange to form a stable acetylium ion.*

Visualization: Fragmentation Pathways

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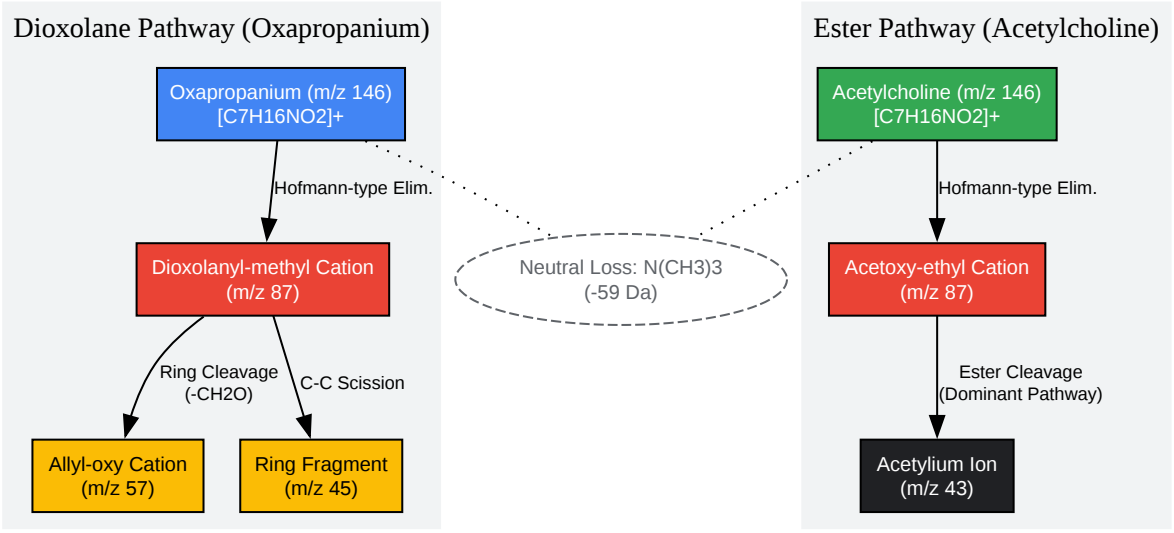
The following diagram illustrates the divergent pathways. Note the stability of the acetyl group in ACh versus the ring cleavage in Oxapropanium.



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Caption: Divergent MS/MS pathways of isobaric cations m/z 146. Acetylcholine yields the diagnostic Acetylium ion (m/z 43), while Oxapropanium undergoes ring cleavage.

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